

(1S,2S,4S)-1,2,4-trimethylcyclohexane proper disposal procedures

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Compound of Interest

Compound Name: (1S,2S,4S)-1,2,4-trimethylcyclohexane

Cat. No.: B1141991

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Proper disposal of **(1S,2S,4S)-1,2,4-trimethylcyclohexane** is critical for ensuring laboratory safety and environmental protection. This substance is a highly flammable liquid and vapor that is toxic to aquatic life and can be fatal if ingested and enters the airways.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to strict disposal protocols is mandatory to mitigate these risks.

Physicochemical Properties and Hazard Information

A summary of the key quantitative data for 1,2,4-trimethylcyclohexane is provided below. This information is essential for a comprehensive risk assessment during handling and disposal.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈	[4]
Molecular Weight	126.24 g/mol	[3]
Physical State	Liquid	[2]
Flash Point	19°C to 27.9°C (closed cup)	[4][5]
Boiling Point	143.5°C	[4]
Density	0.758 g/cm ³	[4]
Vapor Pressure	6.69 mmHg at 25°C	[4]
UN Number	3295	[6]
Hazard Class	3 (Flammable liquids)	[1][6]
Packing Group	II	[6]

Standard Operating Procedure for Disposal

The following step-by-step protocol outlines the mandatory procedure for the safe disposal of **(1S,2S,4S)-1,2,4-trimethylcyclohexane** from a laboratory setting.

Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure appropriate PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.[1]
- Lab Coat: A flame-resistant lab coat is recommended.
- Work Area: All handling of waste should be conducted within a certified chemical fume hood to avoid inhalation of vapors.[1]

Waste Segregation and Collection

- Do Not Mix: Do not mix **(1S,2S,4S)-1,2,4-trimethylcyclohexane** waste with incompatible waste streams, such as acids or oxidizers.
- Dedicated Container: Collect the waste in a designated, chemically compatible container. This container should be free from contamination and in good condition. For flammable liquids, glass or appropriate plastic containers are suitable; avoid metal containers for certain chemicals.[7]
- Headspace: Leave approximately 10% headspace in the container to allow for vapor expansion.[8]

Waste Container Labeling

Properly label the waste container immediately upon adding the first drop of waste.

- The label must clearly state the words "Hazardous Waste".[9]
- Identify all chemical constituents by name (no formulas or abbreviations) and their approximate percentages.[9]
- Clearly mark the associated hazards, such as "Flammable" and "Toxic".[9]

Temporary Storage in a Satellite Accumulation Area (SAA)

- Location: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).[9] The SAA should be located at or near the point of generation and under the control of laboratory personnel.[7][9]
- Secondary Containment: Place the container in a secondary containment bin to prevent spills.[7]
- Segregation: Ensure the container is stored away from incompatible chemicals.[9]
- Ignition Sources: The SAA must be free of heat sources, sparks, and open flames.[1][2]

Final Disposal

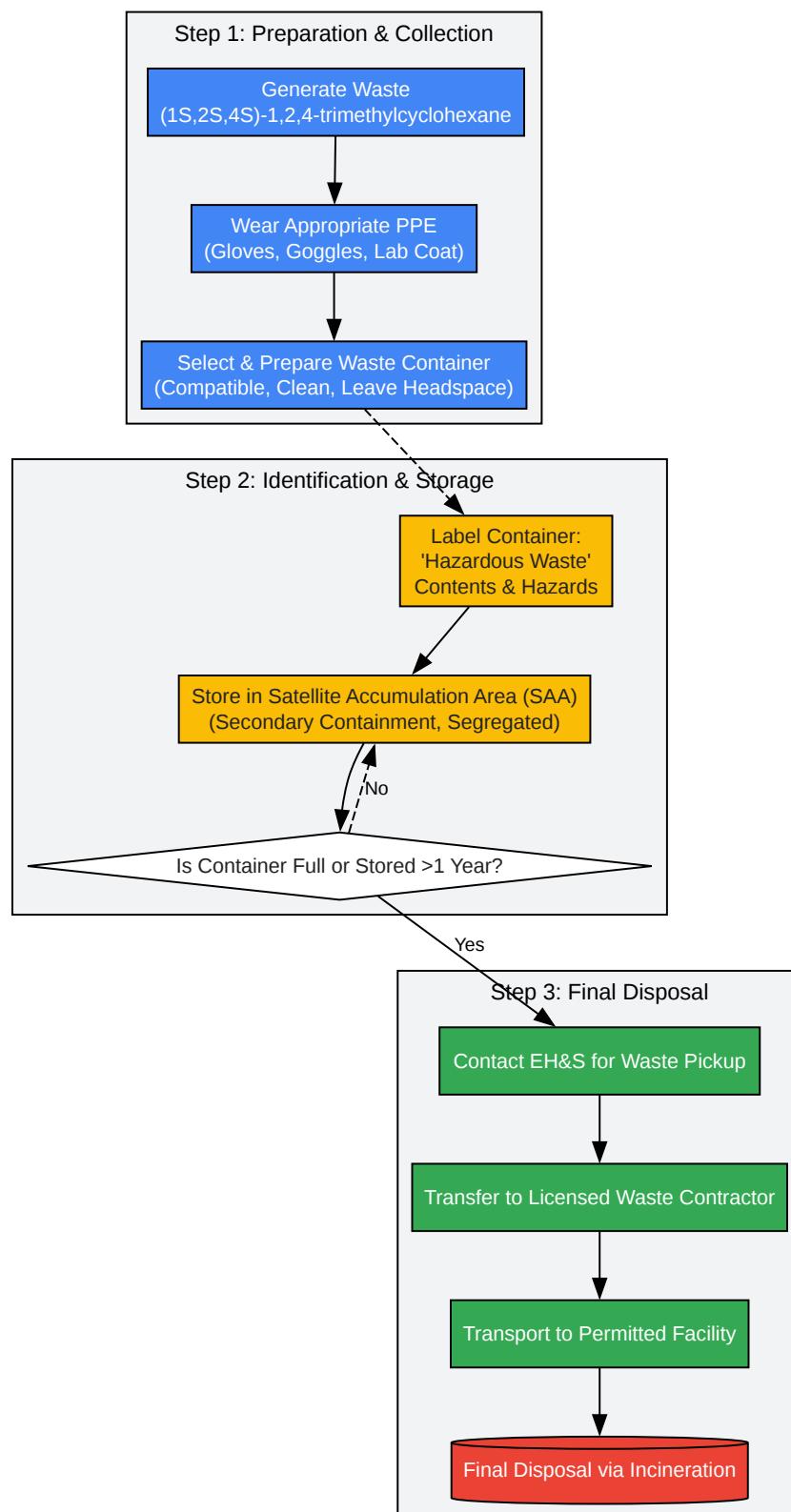
- Do Not Drain Dispose: Under no circumstances should **(1S,2S,4S)-1,2,4-trimethylcyclohexane** be disposed of down the sanitary sewer. This is illegal and poses a significant environmental and safety hazard.[\[8\]](#)
- Licensed Contractor: Arrange for the collection of the hazardous waste by a licensed and approved waste disposal contractor.[\[6\]](#)[\[10\]](#) Your institution's Environmental Health & Safety (EH&S) department will manage this process.
- Incineration: The typical disposal method for this type of organic solvent waste is high-temperature incineration at a permitted facility.[\[8\]](#)[\[10\]](#)

Spill Management Protocol

In the event of a spill:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Extinguish all nearby flames and turn off spark-producing equipment.[\[1\]](#)
- Absorb: For small spills, absorb the liquid with a non-combustible absorbent material like dry earth, sand, or a commercial sorbent.[\[11\]](#)
- Collect: Carefully collect the absorbent material and contaminated items using non-sparking tools and place them into a designated hazardous waste container.[\[1\]](#)[\[11\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the cleanup materials as hazardous waste following the procedures outlined above.

Disposal Workflow Diagram

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Caption: Workflow for the safe disposal of **(1S,2S,4S)-1,2,4-trimethylcyclohexane**.

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